

# Propane, 2,2-bis(ethylthio)-: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Propane, 2,2-bis(ethylthio)-

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the fundamental properties, synthesis, analysis, and applications of **Propane, 2,2-bis(ethylthio)-**, a dithioacetal of significant interest in synthetic organic chemistry and industrial processes.

## Core Properties and Identifiers

**Propane, 2,2-bis(ethylthio)-**, also known as acetone diethyl mercaptole, is an organosulfur compound with the chemical formula  $C_7H_{16}S_2$ .<sup>[1]</sup> It is structurally characterized by a central quaternary carbon atom bonded to two methyl groups and two ethylthio ( $-SCH_2CH_3$ ) groups.

## Chemical and Physical Properties

A summary of the key computed and experimental properties of **Propane, 2,2-bis(ethylthio)-** is presented in Table 1. These properties are crucial for its handling, application in chemical reactions, and analytical characterization.

Property	Value	Source
Molecular Weight	164.3 g/mol	PubChem[1]
IUPAC Name	2,2-bis(ethylsulfanyl)propane	PubChem[1]
CAS Number	14252-45-0	PubChem[1]
Molecular Formula	C <sub>7</sub> H <sub>16</sub> S <sub>2</sub>	PubChem[1]
XLogP3-AA	3	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Kovats Retention Index (non-polar)	1110	NIST[1]

## Synthesis and Purification

The synthesis of **Propane, 2,2-bis(ethylthio)-** is typically achieved through the thioacetalization of acetone with ethanethiol. This reaction is generally catalyzed by a Lewis acid.[2][3]

## Experimental Protocol: Synthesis

Materials:

- Acetone
- Ethanethiol
- Lewis acid catalyst (e.g., Boron trifluoride etherate (BF<sub>3</sub>·OEt<sub>2</sub>), Zinc chloride (ZnCl<sub>2</sub>))[2]
- Anhydrous solvent (e.g., Dichloromethane, Chloroform)
- Anhydrous sodium sulfate or magnesium sulfate

- Saturated sodium bicarbonate solution
- Brine

#### Procedure:

- To a stirred solution of acetone (1 equivalent) in an anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon), add ethanethiol (2.2 equivalents).
- Cool the reaction mixture in an ice bath.
- Slowly add the Lewis acid catalyst (0.1-0.5 equivalents) to the cooled mixture.
- Allow the reaction to warm to room temperature and stir for 2-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, quench the reaction by the slow addition of a saturated sodium bicarbonate solution.
- Separate the organic layer, and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure.

## Purification

The crude product can be purified by vacuum distillation or column chromatography on silica gel using a non-polar eluent system (e.g., hexanes/ethyl acetate).

## Analytical Characterization

A combination of spectroscopic techniques is used to confirm the structure and purity of **Propane, 2,2-bis(ethylthio)-**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show a triplet for the methyl protons of the ethyl groups, a quartet for the methylene protons of the ethyl groups, and a singlet for the

two equivalent methyl groups attached to the central carbon.

- $^{13}\text{C}$  NMR: The carbon NMR spectrum will display distinct signals for the different carbon environments. Based on typical chemical shift values for thioacetals, the quaternary carbon ( $\text{C}(\text{SR})_2$ ) is expected to appear in the range of 50-70 ppm.<sup>[4][5][6][7]</sup> The methylene carbons of the ethyl groups will resonate further downfield than the methyl carbons.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for the analysis of **Propane, 2,2-bis(ethylthio)-**. The gas chromatogram will show a single peak corresponding to the pure compound. The mass spectrum will exhibit a molecular ion peak ( $\text{M}^+$ ) at  $m/z = 164$ . The fragmentation pattern is expected to show characteristic losses of ethyl and ethylthio radicals.<sup>[8][9][10]</sup>

## Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **Propane, 2,2-bis(ethylthio)-** will be characterized by the absence of a strong carbonyl ( $\text{C}=\text{O}$ ) stretch (typically around  $1715\text{ cm}^{-1}$ ) from the starting acetone. The presence of C-S stretching vibrations is expected in the fingerprint region, typically between  $600$  and  $800\text{ cm}^{-1}$ . Alkane C-H stretching and bending vibrations will also be prominent.

## Applications

**Propane, 2,2-bis(ethylthio)-** and other dithioacetals have several important applications in organic synthesis and industry.

## Protecting Group for Carbonyls

The dithioacetal group is a robust protecting group for aldehydes and ketones. It is stable to a wide range of reaction conditions, including basic, nucleophilic, and reducing environments, where other protecting groups might be labile.<sup>[8]</sup>

## Umpolung Reagent

A key application of dithioacetals is in "umpolung" or polarity inversion chemistry. The protons on the carbon adjacent to the two sulfur atoms are weakly acidic and can be deprotonated by a strong base to form a stabilized carbanion. This nucleophilic acyl anion equivalent can then

react with various electrophiles, a transformation not possible with the original carbonyl compound.[8][11]

## Industrial Co-catalyst

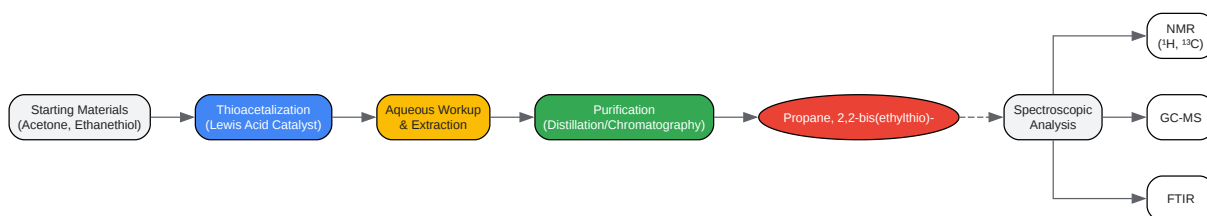
**Propane, 2,2-bis(ethylthio)-** has been identified as a co-catalyst in the industrial production of Bisphenol A (BPA), where it can serve as a safer alternative to the highly toxic and flammable methyl mercaptan.[8]

## Potential in Medicinal Chemistry

While specific biological activities of **Propane, 2,2-bis(ethylthio)-** are not extensively documented, dithioacetals, in general, are being explored in medicinal chemistry. Some dithioacetal derivatives have shown promising antifungal activity.[12][13] The unique chemical properties of the thiol group also make thiol-containing compounds valuable in various therapeutic areas.[14]

## Logical Workflow: Synthesis and Analysis

As no specific signaling pathway involving **Propane, 2,2-bis(ethylthio)-** has been identified in the current literature, the following diagram illustrates the logical workflow for its synthesis and subsequent analytical characterization.



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Caption: Synthesis and analysis workflow for **Propane, 2,2-bis(ethylthio)-**.

This guide provides a foundational understanding of **Propane, 2,2-bis(ethylthio)-** for researchers and professionals. Further investigation into its biological activities and potential applications in drug development is warranted.

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